

Application Notes and Protocols for GL0388 Administration in Xenograft Tumor Models

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	GL0388	
Cat. No.:	B15580756	Get Quote

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Introduction

GL0388 is a small molecule activator of the pro-apoptotic protein Bax. Activation of Bax is a critical step in the intrinsic pathway of apoptosis, or programmed cell death. In many cancer cells, the apoptotic signaling is dysfunctional, contributing to uncontrolled cell survival and proliferation. **GL0388** has demonstrated anti-proliferative activity in a variety of cancer cell lines and has shown efficacy in suppressing tumor growth in preclinical xenograft models, particularly in breast cancer.[1][2] These application notes provide a comprehensive overview of the administration of **GL0388** in xenograft tumor models, including quantitative efficacy data, detailed experimental protocols, and a visualization of the relevant signaling pathway.

Data Presentation

The following tables summarize the in vivo efficacy of **GL0388** in a human breast cancer xenograft model using MDA-MB-231 cells.



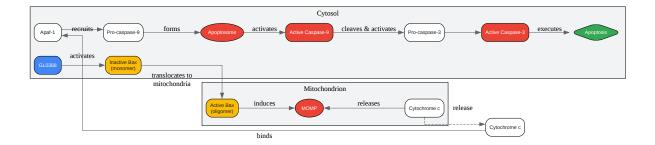
Treatment Group	Dosage	Administrat ion Route	Dosing Schedule	Tumor Growth Inhibition	Reference
GL0388	10-20 mg/kg	Intraperitonea I (i.p.)	Once daily for 10 days	Dose- dependent suppression	[2]
GL0388	15 mg/kg	Intratumoral (i.t.)	Once daily for 10 days	55%	[1]
GL0388	20 mg/kg	Intraperitonea I (i.p.)	Once daily	Comparable to 15 mg/kg i.t.	[1]

Note: The specific tumor growth inhibition percentage for the intraperitoneal administration was not detailed in the available resources, but was described as comparable to the 55% inhibition observed with intratumoral administration.

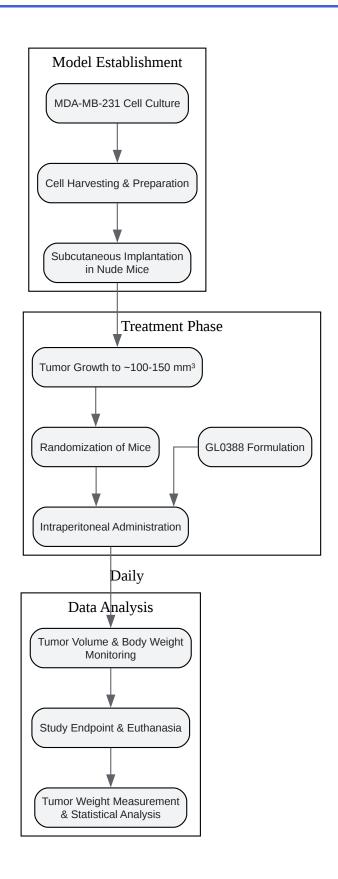
Signaling Pathway

GL0388 directly activates the pro-apoptotic protein Bax, a key event in the mitochondrial-mediated pathway of apoptosis. In healthy cells, Bax is primarily an inactive monomer in the cytosol. Upon activation by stimuli such as GL0388, Bax undergoes a conformational change, allowing it to translocate to the outer mitochondrial membrane. At the mitochondria, activated Bax oligomerizes to form pores, leading to mitochondrial outer membrane permeabilization (MOMP). This results in the release of cytochrome c and other pro-apoptotic factors from the intermembrane space into the cytosol. Cytosolic cytochrome c then binds to Apaf-1, triggering the assembly of the apoptosome and the activation of caspase-9, which in turn activates executioner caspases like caspase-3, ultimately leading to apoptosis.









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References

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